

Safeguarding Your Laboratory: Proper Disposal of Methyl 4-acetamido-2-hydroxybenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-acetamido-2-hydroxybenzoate

Cat. No.: B132618

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For researchers and scientists in the fast-paced world of drug development, ensuring a safe and compliant laboratory environment is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Methyl 4-acetamido-2-hydroxybenzoate** (CAS No. 4093-28-1), fostering a culture of safety and operational excellence.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to be aware of the hazards associated with **Methyl 4-acetamido-2-hydroxybenzoate**. According to safety data sheets, this compound is harmful to aquatic life with long-lasting effects. Therefore, preventing its release into the environment is a primary concern.

Personal Protective Equipment (PPE):

Proper PPE is non-negotiable. When handling **Methyl 4-acetamido-2-hydroxybenzoate**, always use the following:

- Eye Protection: Wear safety glasses with side shields or goggles.[\[1\]](#)
- Hand Protection: Wear protective gloves.
- Skin and Body Protection: Wear protective clothing to prevent skin contact.[\[1\]](#)

- Respiratory Protection: In case of dust formation, a dust mask or an approved respirator should be worn.[\[1\]](#)[\[2\]](#)

Always work in a well-ventilated area, and ensure that eyewash stations and safety showers are readily accessible.[\[1\]](#)[\[2\]](#)

Step-by-Step Disposal Protocol

The guiding principle for the disposal of **Methyl 4-acetamido-2-hydroxybenzoate** is to treat it as hazardous waste. Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous and must consult local, regional, and national regulations for complete and accurate classification.[\[2\]](#)[\[3\]](#)

For Small Quantities (Research & Development Scale):

- Collection:
 - Carefully sweep up the solid material, avoiding dust formation.[\[2\]](#)
 - Place the collected solid into a suitable, clearly labeled, and sealed container for disposal.
- Waste Container Labeling:
 - Label the container with "Hazardous Waste" and the full chemical name: "**Methyl 4-acetamido-2-hydroxybenzoate**".
 - Include the CAS number: "4093-28-1".
 - Indicate the associated hazards (e.g., "Harmful to Aquatic Life").
- Storage:
 - Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area.
 - Keep it away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[4\]](#)
- Disposal:

- Arrange for pickup and disposal by a licensed hazardous waste disposal company. Do not dispose of this chemical down the drain or in regular trash.[\[2\]](#)

For Larger Quantities (Pilot Plant or Manufacturing Scale):

The procedure for larger quantities is similar but requires more stringent controls to manage the increased risk.

- Containment and Collection:
 - If a spill occurs, collect the spillage to prevent environmental release.
 - Use non-sparking tools and explosion-proof equipment if there is a risk of dust explosion.[\[1\]](#)
 - Transfer the material into approved, sealed, and properly labeled containers.
- Waste Manifesting:
 - Larger quantities of hazardous waste will require a hazardous waste manifest for transportation and disposal, in accordance with regulatory requirements.
- Professional Disposal:
 - Engage a certified environmental services company for the transportation and disposal of the waste at an approved waste disposal plant.[\[4\]](#)

Quantitative Data Summary

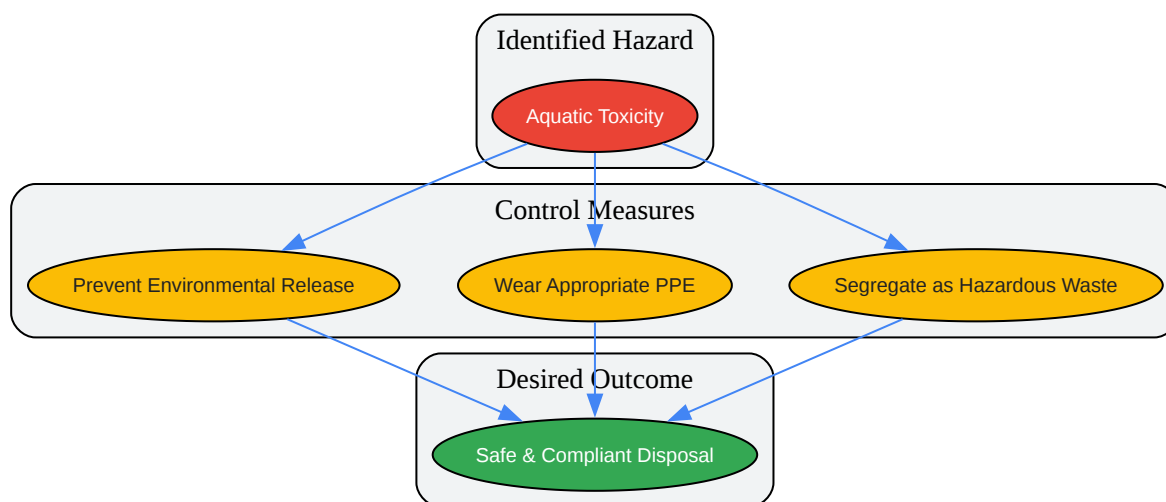
For easy reference, the following table summarizes key quantitative data for **Methyl 4-acetamido-2-hydroxybenzoate**.

Property	Value	Reference
CAS Number	4093-28-1	[5]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[6]
Molecular Weight	209.20 g/mol	[5]
Melting Point	125 °C	[1]
Flash Point	168 °C	[1]
Partition Coefficient (log Pow)	1.98	[1]

Experimental Workflow and Logical Relationships

To provide a clear visual guide, the following diagrams illustrate the key workflows and logical relationships in the proper handling and disposal of **Methyl 4-acetamido-2-hydroxybenzoate**.

Caption: Disposal workflow for **Methyl 4-acetamido-2-hydroxybenzoate**.



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Caption: Logical relationship between hazard and control measures.

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- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal of Methyl 4-acetamido-2-hydroxybenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b132618#methyl-4-acetamido-2-hydroxybenzoate-proper-disposal-procedures>]

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